Technical Support Center: Recrystallization of 1,2-Diphenoxybenzene[1][2]

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Compound of Interest

Compound Name:	*1,2-Diphenoxybenzene*
CAS No.:	*3379-37-1*
Cat. No.:	*B3260994*

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CAS Registry Number: 3379-37-1 Synonyms: o-Diphenoxybenzene, 1,2-Phenylenebis(oxy)dibenzene Physical State: White crystalline solid Melting Point: 88–93 °C (Literature range varies slightly by purity)[1][2]

Solvent Selection Strategy

Core Directive: The selection logic relies on the "Polarity Mismatch" principle tailored to the ether linkage and aromatic rings.[3][2][4] **1,2-Diphenoxybenzene** is a non-polar to moderately polar aromatic ether.[1][3][2] It is highly soluble in chlorinated solvents (DCM, Chloroform) and aromatics (Toluene), making these poor candidates for single-solvent recrystallization (yield loss would be excessive).[1][3][2]

Recommended Solvent Systems

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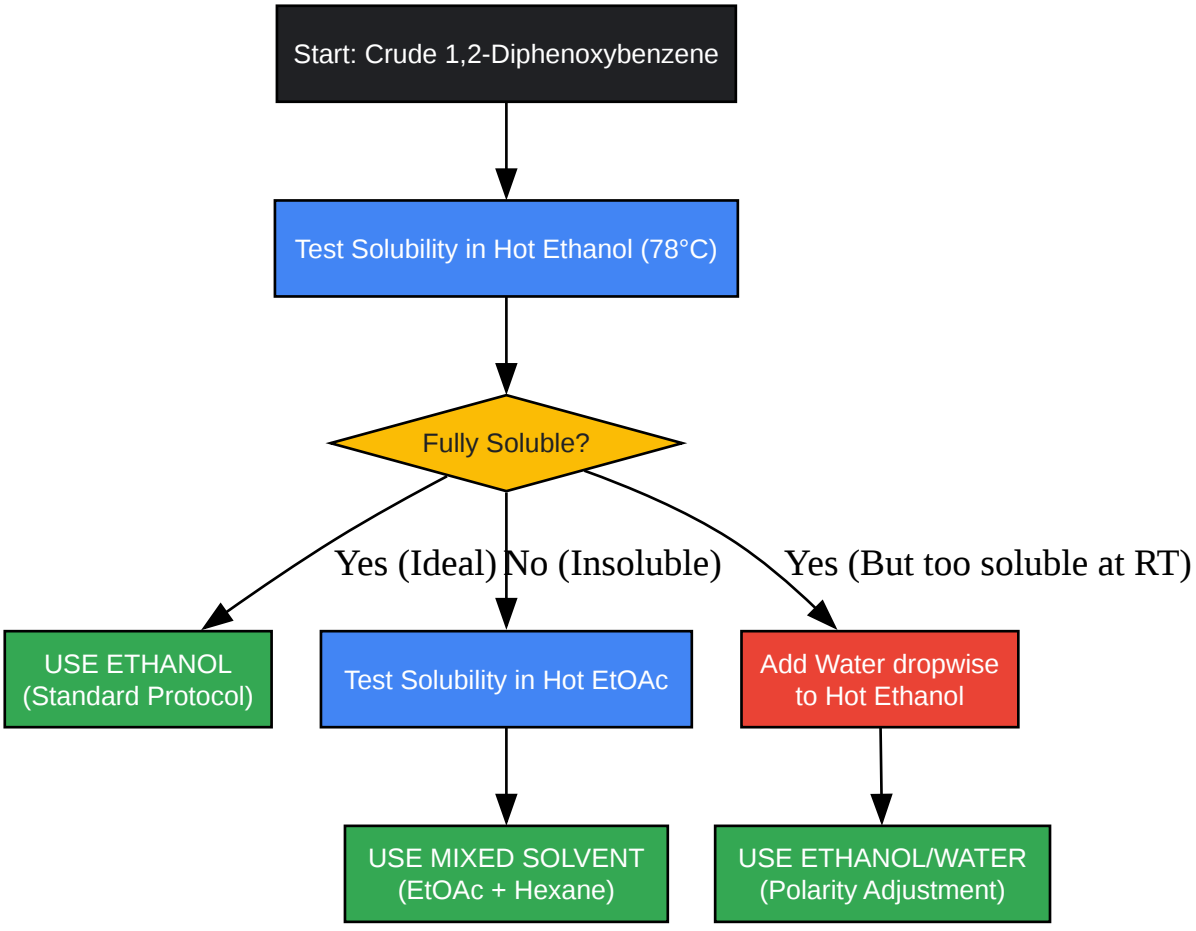
Solvent System	Role	Suitability	Mechanism
Ethanol (95% or Absolute)	Primary Choice	High	BP < MP: Ethanol boils at 78 °C, which is below the melting point of the solid (88–93 °C).[1][2] This prevents "oiling out" (liquid-liquid phase separation) and ensures true crystal growth upon cooling.[2][4]
Methanol	Secondary Choice	Moderate	Lower boiling point (65 °C) may limit solubility per volume, requiring larger solvent volumes.[1][3][2] Good for removing more polar impurities.[3][2][4]
Hexane / Ethyl Acetate	Mixed System	High	Gradient Polarity: Dissolve in minimal hot Ethyl Acetate (good solubility), then titrate with hot Hexane (anti-solvent) to induce saturation.[1][3][2]
Heptane	Single Solvent	Moderate	BP (98 °C) is close to the MP.[2][4] Risk: If the solution is too concentrated, the compound may melt rather than dissolve,

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leading to oiling out upon cooling.[1][3][4]

Solvent Decision Tree (Logic Flow)

The following diagram illustrates the decision process for selecting the optimal solvent based on your specific impurity profile and yield requirements.



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Caption: Decision logic for solvent selection based on solubility behavior. Blue nodes represent decision points; Green nodes represent final protocol Selection.

Experimental Protocol: Ethanol Recrystallization

Objective: Purify >5g of crude **1,2-diphenoxybenzene**.

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Materials Required

- Crude **1,2-diphenoxybenzene**[1][3][2]
- Ethanol (Absolute or 95%)[1][2][4]
- Hot plate with magnetic stirring
- Erlenmeyer flask (sized 2x the solvent volume)[1][4]
- Buchner funnel & vacuum pump[2]

Step-by-Step Procedure

- Preparation: Place the crude solid in an Erlenmeyer flask. Add a magnetic stir bar.[3][2][4]
- Dissolution:
  - Add a minimal amount of Ethanol (approx. 3-5 mL per gram of solid).[2][4]
  - Heat the mixture to a gentle boil (reflux) while stirring.
  - Note: If solid remains, add hot ethanol in small aliquots (1-2 mL) until the solution is clear.
  - Critical Check: If the solution is colored (e.g., yellow/brown) but clear of solids, add Activated Charcoal (1-2% by weight) carefully (remove from heat first to avoid bumping).[1][3][2][4] Boil for 2 minutes, then perform a Hot Filtration.
- Crystallization:
  - Remove the flask from heat.[3][2][4] Cap it loosely with foil or a watch glass.[3][2][4]
  - Allow the flask to cool to Room Temperature slowly on a cork ring or wood block. Do not place directly on a cold benchtop.
  - Once RT is reached, place the flask in an Ice-Water Bath (0 °C) for 30 minutes to maximize yield.
- Isolation:

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- Filter the crystals using vacuum filtration (Buchner funnel).[2][4]
- Wash: Rinse the filter cake with a small volume of ice-cold ethanol.
- Drying: Dry the crystals under vacuum or in a desiccator.[2][4]

Troubleshooting & FAQs

Q1: The product is "oiling out" (forming a liquid layer instead of crystals). Why?

Cause: This occurs when the solute separates from the solvent at a temperature above its melting point.[2][4] For **1,2-diphenoxybenzene** (MP ~90°C), this is less likely in ethanol (BP 78°C) but common in higher-boiling solvents like Toluene/Heptane or if the solution is extremely concentrated.[1][3][2] Solution:

- Reheat the mixture until the oil redissolves.
- Add a small amount of additional solvent (dilute the solution slightly).[2][4]
- Seed the solution: Add a tiny crystal of pure product as the solution cools to just above the oiling temperature.
- Vigorous Stirring: Stirring can sometimes induce crystallization over oiling.[3][2][4]

Q2: My yield is very low (<50%). Where is my product?

Cause: The compound is likely too soluble in the solvent even at cold temperatures (common with pure ethanol for some ether derivatives).[2][4] Solution:

- Concentrate: Evaporate half the solvent and cool again.
- Two-Solvent Method: Reheat the filtrate, add warm Water dropwise until a faint turbidity (cloudiness) persists, then let it cool.[1][3] The water acts as an anti-solvent, forcing the hydrophobic ether out of solution.[1][3][4]

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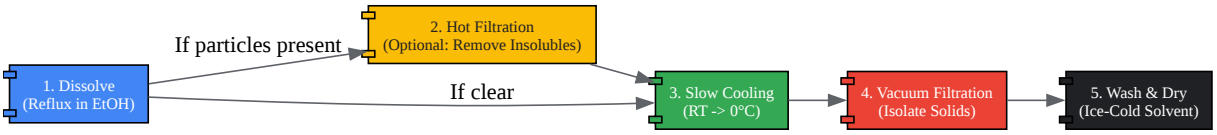
Q3: The crystals are colored (yellow/tan) but should be white.

Cause: Oxidized phenolic impurities or trace starting materials (e.g., unreacted bromobenzene derivatives).[1][3][2][4] Solution:

- Charcoal Treatment: As described in the protocol, use activated carbon.[1][3][4]
- Wash: Ensure the filter cake is washed with cold solvent to remove surface mother liquor containing the colored impurities.[2][4]

Recrystallization Workflow Diagram

This diagram visualizes the physical workflow to ensure process integrity.



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Caption: Step-by-step physical workflow for the purification of **1,2-diphenoxybenzene**.

References

- Melting Point & Physical Data
  - PubChem Compound Summary for CID 621655 (**1,2-Diphenoxybenzene**).[1][3][2][4] National Center for Biotechnology Information (2025).[2][4] Link
  - Note: Confirms CAS 3379-37-1 and physical properties consistent with a solid aromatic ether.[2]
- Synthetic Context & Purification

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- Glatzhofer, D. T., et al. "Facile O-Arylation of Phenols..."[1][3] Organic Communications, 9:1 (2016).[1][3][2][5] Mentions melting point of o-diphenoxybenzene as 88-90°C. Link[1][2]

- General Recrystallization Methodology

- Purification of Laboratory Chemicals, W.L.F.[1][3][4] Armarego. (Standard text for solvent selection for aromatic ethers).

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